

2-Hydroxy-3,5-diiodobenzoyl chloride solubility in organic solvents

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Compound of Interest

Compound Name: 2-Hydroxy-3,5-diiodobenzoyl chloride

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An In-depth Technical Guide on the Solubility of **2-Hydroxy-3,5-diiodobenzoyl Chloride** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available information regarding the solubility of **2-Hydroxy-3,5-diiodobenzoyl chloride** in organic solvents. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on qualitative solubility, physicochemical properties, and general experimental protocols relevant to its use.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Hydroxy-3,5-diiodobenzoyl chloride** is presented in the table below. This data is essential for understanding its behavior in various experimental settings.

Property	Value	Source
Molecular Formula	C ₇ H ₃ ClI ₂ O ₂	[1][2]
Molecular Weight	408.36 g/mol	[1]
Appearance	Colorless or slightly yellow crystalline solid	[2][3]
Melting Point	90-98 °C	[1][2][3]
Boiling Point	361.2 ± 42.0 °C (Predicted)	[1][3]
Density	~2.6 g/cm ³ (Predicted)	[1]

Solubility Profile

Quantitative solubility data for **2-Hydroxy-3,5-diiodobenzoyl chloride** is not readily available in the reviewed literature. However, qualitative descriptions and its use as a reagent in various reactions provide insights into its solubility in common organic solvents.

Solvent	Qualitative Solubility	Context/Source
Dichloromethane	Soluble	Stated as a suitable solvent.[3] Commonly used in Friedel-Crafts acylation reactions.
Ethanol	Soluble	Mentioned as a solvent in which the compound is soluble.[3]
Acetonitrile	Soluble	Used as a component of the mobile phase in HPLC analysis, indicating solubility.[4]
Toluene	Soluble	Implied as a solvent for Friedel-Crafts acylation reactions involving similar benzoyl chlorides.[5]

Note: The solubility of the precursor, 2-hydroxy-3,5-diiodobenzoic acid, is known to be higher in polar solvents and is pH-dependent.[6] While not directly transferable, this suggests that the polarity of the solvent will play a significant role in the solubility of **2-Hydroxy-3,5-diiodobenzoyl chloride**.

Experimental Protocols

General Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a compound like **2-Hydroxy-3,5-diiodobenzoyl chloride**, based on established methods.

- Preparation of Saturated Solution (Shake-Flask Method):
 1. Add an excess amount of **2-Hydroxy-3,5-diiodobenzoyl chloride** to a known volume of the desired organic solvent in a sealed vial or flask.
 2. Agitate the mixture at a constant temperature for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
 3. Allow the solution to stand undisturbed for a sufficient time to allow undissolved solid to settle.
- Sample Analysis:
 1. Carefully withdraw a known volume of the supernatant, ensuring no solid particles are transferred. This can be achieved by centrifugation followed by withdrawal of the supernatant, or by filtration through a solvent-compatible syringe filter (e.g., PTFE).
 2. Dilute the sample with a suitable solvent to a concentration within the linear range of the analytical method.
 3. Quantify the concentration of **2-Hydroxy-3,5-diiodobenzoyl chloride** in the diluted sample using a validated analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Calculation:

1. Calculate the original concentration in the saturated solution by accounting for the dilution factor.
2. Express the solubility in appropriate units, such as mg/mL or mol/L.

General Protocol for Acylation Reaction

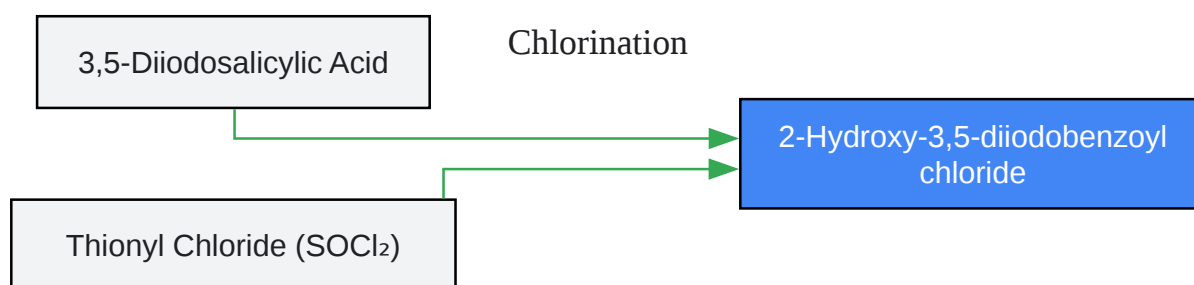
2-Hydroxy-3,5-diiodobenzoyl chloride is primarily used as an acylating agent. Below is a general protocol for its use in a Friedel-Crafts acylation reaction.

- Reactant Preparation:
 1. In a dry, inert atmosphere (e.g., under nitrogen or argon), dissolve the substrate to be acylated in an appropriate anhydrous solvent (e.g., dichloromethane).
 2. Add a Lewis acid catalyst, such as aluminum chloride (AlCl_3), to the solution and stir.
- Addition of Acylating Agent:
 1. Dissolve **2-Hydroxy-3,5-diiodobenzoyl chloride** in the same anhydrous solvent.
 2. Add the solution of **2-Hydroxy-3,5-diiodobenzoyl chloride** dropwise to the reaction mixture, maintaining the desired temperature (often cooled in an ice bath to control the reaction rate).
- Reaction and Quenching:
 1. Allow the reaction to proceed for the required time, monitoring its progress by a suitable technique (e.g., Thin Layer Chromatography).
 2. Once the reaction is complete, quench the reaction by slowly adding it to a mixture of ice and a suitable quenching agent (e.g., dilute HCl) to decompose the aluminum chloride complex.
- Work-up and Purification:
 1. Separate the organic layer and wash it sequentially with water and brine.

2. Dry the organic layer over an anhydrous drying agent (e.g., MgSO_4 or Na_2SO_4).
3. Remove the solvent under reduced pressure to obtain the crude product.
4. Purify the crude product by a suitable method, such as recrystallization or column chromatography.

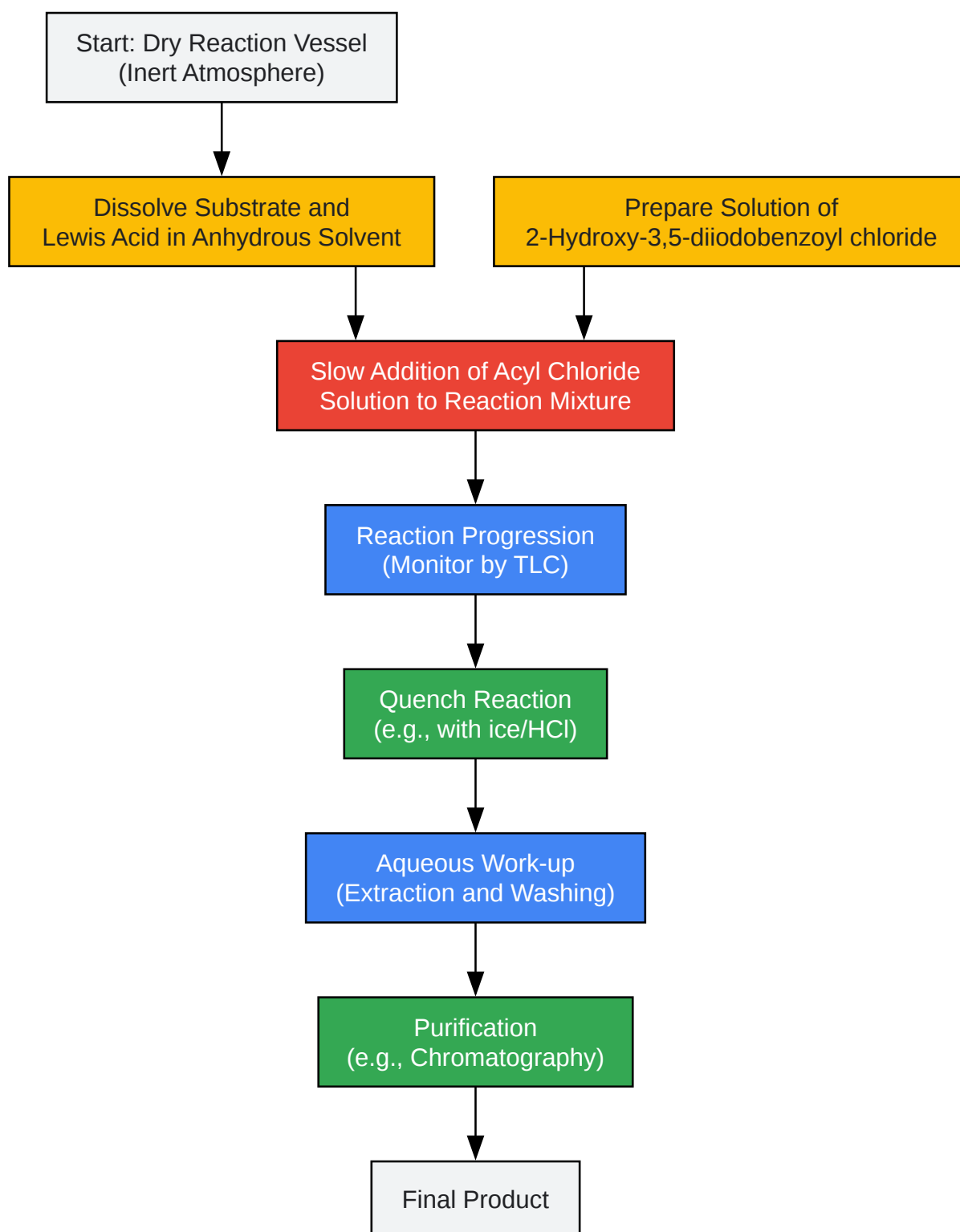
Visualizations

The following diagrams illustrate the synthesis of **2-Hydroxy-3,5-diiodobenzoyl chloride** and a general experimental workflow for its use in an acylation reaction.



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Caption: Synthesis of **2-Hydroxy-3,5-diiodobenzoyl chloride**.



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Caption: General workflow for an acylation reaction.

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